

"performance comparison of different adsorbents for Acid Black 172 removal"

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Compound of Interest

Compound Name: *Chromate(3-),bis[3-(hydroxy-kO)-4-[[2-(hydroxy-kO)-1-naphthalenyl]azo-kN1]-7-nitro-1-naphthalenesulfonato(3-)]-, trisodium*

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A Comparative Guide to Adsorbents for the Removal of Acid Black 172

The effective removal of textile dyes from wastewater is a significant environmental challenge. Acid Black 172, a widely used metal-complex azo dye, is of particular concern due to its complex aromatic structure and potential toxicity. Adsorption has emerged as a promising method for the removal of such dyes, owing to its high efficiency, operational simplicity, and the availability of a wide range of adsorbent materials. This guide provides a comparative overview of the performance of various adsorbents in removing Acid Black 172, supported by experimental data from recent studies.

Performance Comparison of Adsorbents

The efficiency of an adsorbent is primarily evaluated based on its maximum adsorption capacity (q_{max}), which indicates the maximum amount of dye that can be adsorbed per unit mass of the adsorbent. The following table summarizes the performance of several adsorbents for the removal of Acid Black 172 under different experimental conditions.

Adsorbent	Maximum Adsorption Capacity (mg/g)	Optimal pH	Temperature (°C)	Initial Dye Concentration (mg/L)	Contact Time	Removal Efficiency (%)
Hydroxyapatite Nanopowder	312.5	3	20	400	1 h	95.78
Bamboo Biochar	401.88	1.0	40	500	Not Specified	Not Specified
Nonviable Penicillium YW 01	225.38	3.0	40	800	Not Specified	Not Specified
Heat-treated Pseudomonas sp. strain DY1	~2960 (2.98 mmol/g)	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified
Kaolinite/poly(HEAA-co-MAPTS) Composite	6.696	4	Not Specified	25	Not Specified	Not Specified
Ammoniated Waste Polyacrylonitrile Fiber	817.0	Not Specified	Not Specified	Not Specified	Not Specified	Not Specified

Note: The adsorption capacity of Heat-treated Pseudomonas sp. strain DY1 was reported in mmol/g and has been converted to mg/g for comparison, assuming the molecular weight of Acid Black 172 is approximately 993.71 g/mol .^[1]

Experimental Protocols

The following sections detail the generalized experimental methodologies employed in the cited studies to evaluate the performance of the adsorbents.

Adsorbent Preparation and Characterization

- Hydroxyapatite Nanopowder: Prepared via a wet co-precipitation method.[\[2\]](#)
- Bamboo Biochar: Produced by the combustion of bamboo under oxygen-limited conditions.
[\[3\]](#)[\[4\]](#)
- Nonviable *Penicillium* YW 01: Biomass of the fungus was used after rendering it nonviable.
[\[5\]](#)
- Heat-treated *Pseudomonas* sp. strain DY1: Biomass of the bacterium was heat-treated to enhance adsorption capacity.[\[6\]](#)[\[7\]](#)
- Kaolinite/poly(HEAA-co-MAPTS) Composite: A polymer-clay composite synthesized for dye removal.[\[8\]](#)
- Ammoniated Waste Polyacrylonitrile Fiber: Modified polyacrylonitrile fibers to introduce amine functional groups.[\[9\]](#)

Characterization of these materials typically involves techniques such as Fourier-transform infrared spectroscopy (FTIR) to identify functional groups, scanning electron microscopy (SEM) to observe surface morphology, and Brunauer-Emmett-Teller (BET) analysis to determine surface area and pore size distribution.

Batch Adsorption Experiments

Batch adsorption studies are commonly conducted to determine the adsorption capacity and kinetics. A typical procedure involves:

- Preparation of Dye Solution: A stock solution of Acid Black 172 is prepared and diluted to the desired initial concentrations.[\[2\]](#)[\[10\]](#)

- **Adsorption Process:** A known amount of the adsorbent is added to a fixed volume of the dye solution in a flask.[2][10]
- **Parameter Optimization:** The mixture is agitated at a constant speed, and the effects of various parameters such as pH, temperature, initial dye concentration, and contact time are investigated to determine the optimal conditions for dye removal.[2]
- **Analysis:** After a specific contact time, the adsorbent is separated from the solution by centrifugation or filtration. The remaining concentration of Acid Black 172 in the supernatant is determined spectrophotometrically at its maximum absorbance wavelength (around 572-597 nm).[1][10]
- **Calculation of Adsorption Capacity:** The amount of dye adsorbed per unit mass of the adsorbent at equilibrium (q_e , in mg/g) is calculated using the following equation:

$$q_e = (C_0 - C_e) * V / m$$

where C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), respectively, V is the volume of the solution (L), and m is the mass of the adsorbent (g).[10]

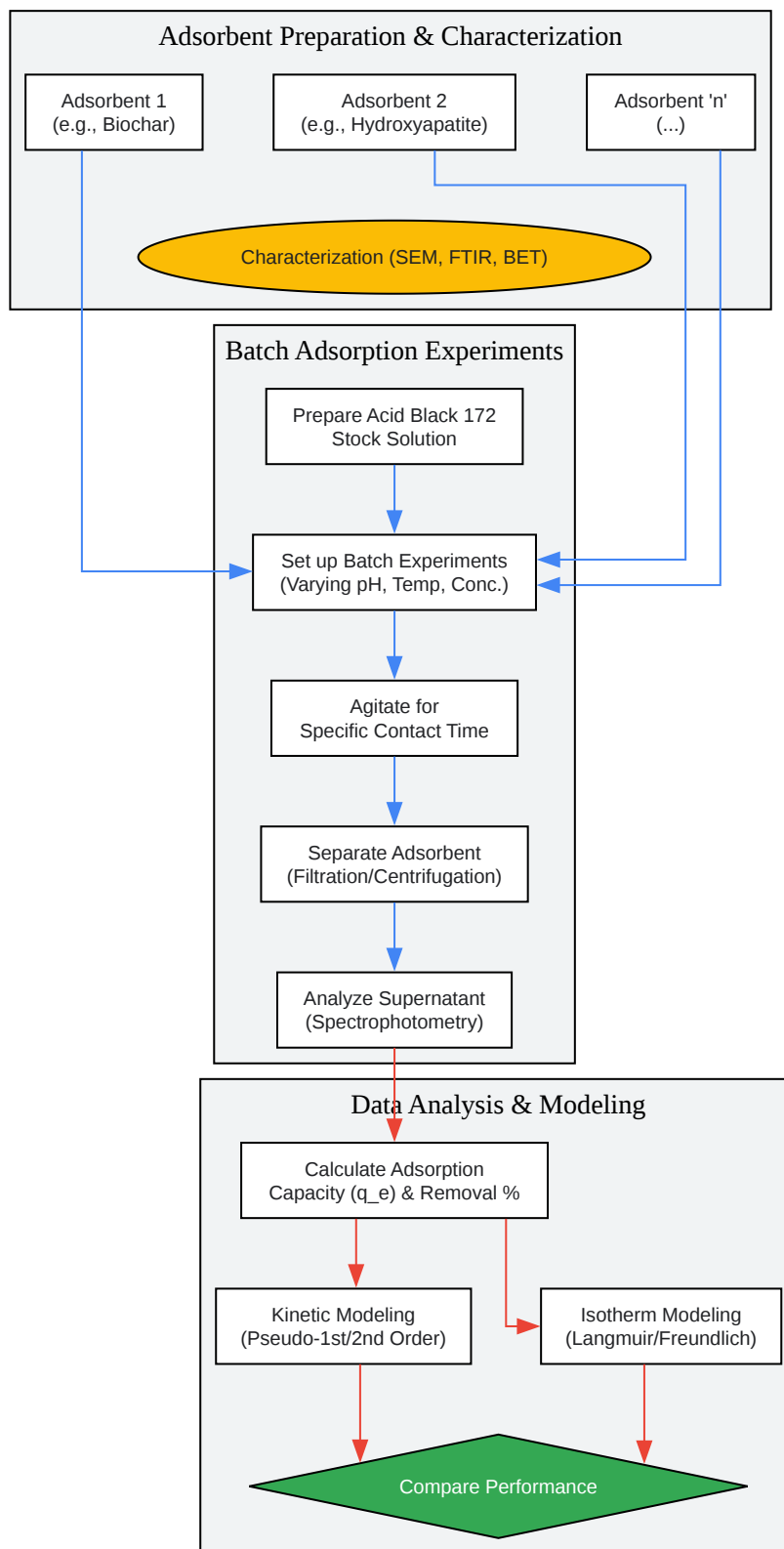
Kinetic and Isotherm Modeling

To understand the adsorption mechanism, the experimental data is often fitted to various kinetic and isotherm models.

- **Adsorption Kinetics:** The pseudo-first-order and pseudo-second-order models are commonly used to describe the rate of adsorption. The pseudo-second-order model was found to best describe the adsorption kinetics for several of the listed adsorbents, suggesting that chemisorption might be the rate-limiting step.[2][5][6]
- **Adsorption Isotherms:** The Langmuir and Freundlich isotherm models are frequently applied to describe the equilibrium of adsorption. The Langmuir model, which assumes monolayer adsorption on a homogeneous surface, was found to be a good fit for hydroxyapatite.[2] Conversely, the Freundlich model, which describes multilayer adsorption on a heterogeneous surface, was more suitable for bamboo biochar.[3][4]

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the comparative evaluation of different adsorbents for Acid Black 172 removal.



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Caption: Experimental workflow for comparing adsorbent performance.

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